

# Proper Disposal of 5-Bromo-2-fluorobenzaldehyde: A Comprehensive Guide

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## Compound of Interest

Compound Name: 5-Bromo-2-fluorobenzaldehyde

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **5-Bromo-2-fluorobenzaldehyde**, ensuring operational safety and regulatory compliance.

## Key Safety and Hazard Information

**5-Bromo-2-fluorobenzaldehyde** is a compound that requires careful handling due to its potential health hazards. It is classified as a skin, eye, and respiratory irritant.<sup>[1][2][3]</sup> Adherence to appropriate safety protocols is crucial to minimize exposure and ensure a safe laboratory environment.

Hazard Classifications:

- Skin Irritation: Causes skin irritation.<sup>[2][3]</sup>
- Eye Irritation: Causes serious eye irritation.<sup>[2][3]</sup>
- Respiratory Irritation: May cause respiratory irritation.<sup>[2][3]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data for **5-Bromo-2-fluorobenzaldehyde**, compiled from various safety data sheets.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO	[3]
Molecular Weight	203.01 g/mol	[1][3]
CAS Number	93777-26-5	[1]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	
Density	1.71 g/mL at 25 °C	[1]
Boiling Point	230 °C	[1]
Flash Point	109.4 °C (228.9 °F) - closed cup	[1]
Storage Temperature	2-8°C	[1]

## Experimental Protocol for Disposal

Proper disposal of **5-Bromo-2-fluorobenzaldehyde**, including waste from experimental procedures, must be conducted in a manner that ensures safety and environmental protection. The following step-by-step procedure should be followed.

1. Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or face shield.[1][2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[1]
- Respiratory Protection: A NIOSH-approved N95 dust mask or higher, particularly if handling the solid form or if ventilation is inadequate.[1]
- Protective Clothing: A lab coat or other protective clothing to prevent skin contact.[2]

2. Spill Management: In the event of a spill, follow these procedures:

- Evacuate non-essential personnel from the area.[4]
- Ensure adequate ventilation.[4]
- For liquid spills, absorb with an inert material (e.g., vermiculite, dry sand, or earth).
- For solid spills, carefully sweep up the material, avoiding dust formation.[5]
- Place the absorbed or swept-up material into a suitable, labeled container for disposal.[5][6]
- Wash the spill area thoroughly with soap and water.[2]

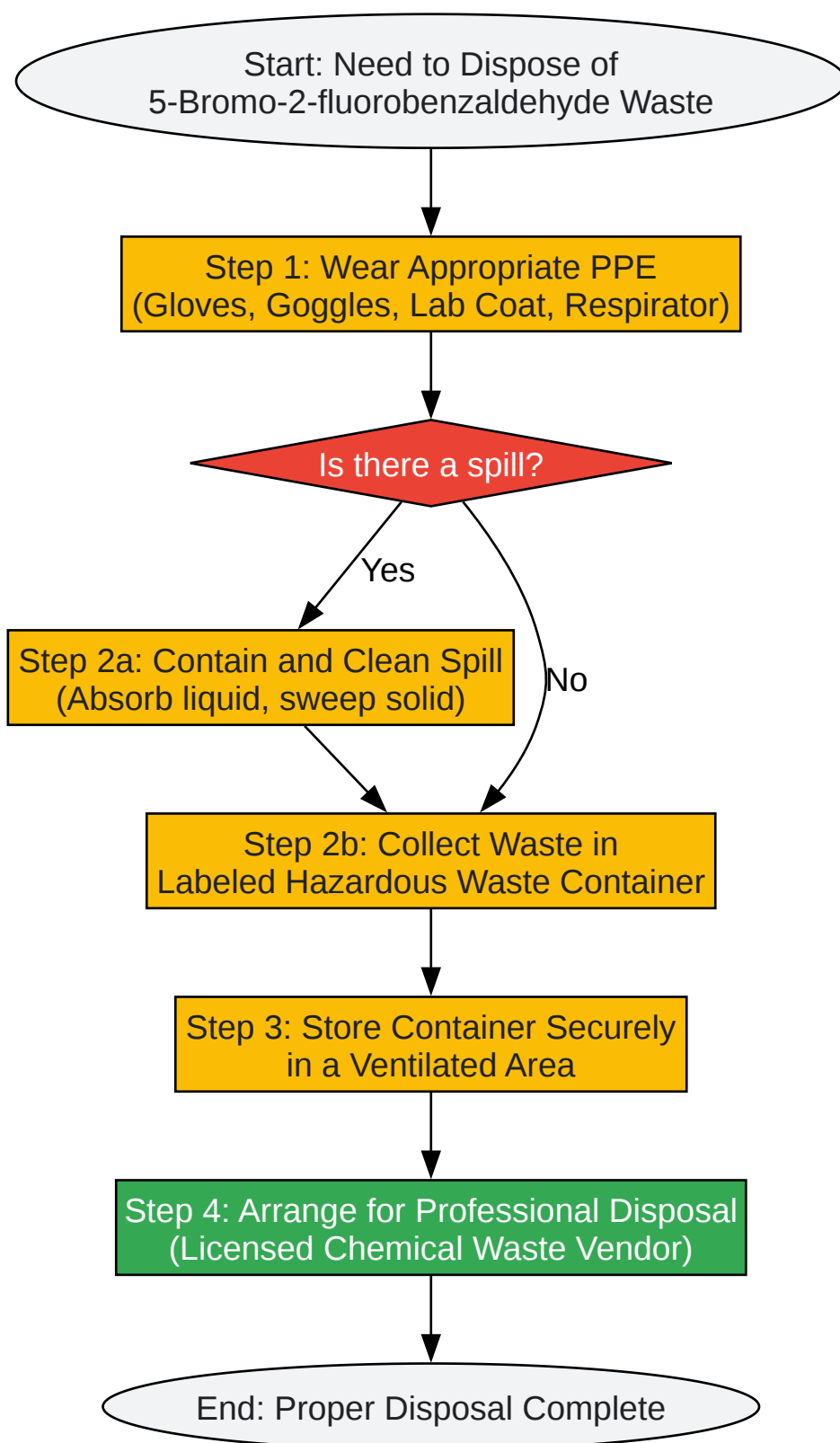
### 3. Waste Collection and Storage:

- Collect all waste containing **5-Bromo-2-fluorobenzaldehyde**, including contaminated materials and rinsates, in a designated and properly labeled hazardous waste container.
- The container should be kept tightly closed and stored in a well-ventilated area, away from incompatible materials.[2]
- Store the waste container in a designated, locked-up storage area if possible.[7]

### 4. Disposal Procedure:

- The disposal of **5-Bromo-2-fluorobenzaldehyde** must be handled by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[4]
- Do not dispose of this chemical down the drain or in the regular trash.[4] It should not be allowed to enter sewer systems or waterways.[4][6]
- All disposal activities must be in accordance with local, regional, and national hazardous waste regulations.[5][7]
- Contaminated packaging should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable for other purposes before disposal.[4]

## Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **5-Bromo-2-fluorobenzaldehyde**.

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